

Chemical and Biological Profile of pan-KRAS-IN-13

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: pan-KRAS-IN-13

Cat. No.: S12846726

Get Quote

The table below summarizes the core quantitative data available for **pan-KRAS-IN-13** from a commercial source [1].

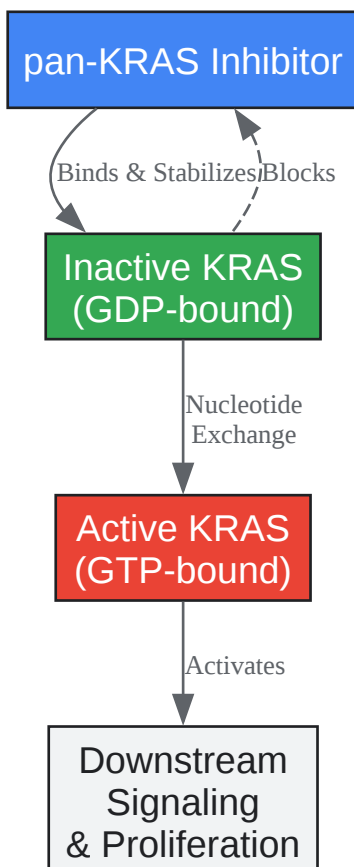
Property	Description / Value
CAS Number	3033637-76-9 [1]
Molecular Formula	$C_{33}H_{31}F_3N_6O_3$ [1]
Molecular Weight	616.63 g/mol [1]
Biological Activity	Potent KRAS inhibitor [1]
IC ₅₀ (KRAS G12D)	2.75 nM [1]
IC ₅₀ (KRAS G12V)	2.89 nM [1]
Targets	KRAS G12D, KRAS G12V [1]
Intended Use	For research use only [1]

Mechanism of Action and Research Context

While specific structural data for **pan-KRAS-IN-13** was not available, recent scientific literature sheds light on the general mechanism of pan-KRAS inhibitors, which can provide valuable context for your research.

- **Inactive State Selectivity:** The pioneering pan-KRAS inhibitor, BI-2865, functions by **binding preferentially to the inactive, GDP-bound state** of KRAS. This binding **blocks nucleotide exchange**, preventing KRAS from being activated to its GTP-bound state and thus inhibiting downstream signaling [2].
- **Broad Mutant Coverage:** This mechanism of action is effective against a wide range of KRAS mutants, including but not limited to G12A/C/D/F/V/S, G13C/D, and Q61H [2].
- **KRAS Isoform Selectivity:** A key finding is that such inhibitors can achieve selectivity for KRAS over the highly similar HRAS and NRAS isoforms. This selectivity is partly conferred by a single amino acid difference at position 95 in the α 3-helix (H95 in KRAS vs. L/Q in NRAS/HRAS) [2].

The following diagram illustrates the core mechanism of a pan-KRAS inhibitor, based on the described scientific research [2].



[Click to download full resolution via product page](#)

Mechanism of pan-KRAS inhibition via inactive state stabilization.

Research Considerations and Alternative Modalities

For scientists designing experiments with **pan-KRAS-IN-13**, consider the following:

- **Compound Validation:** The profile of **pan-KRAS-IN-13** is based on a supplier's data sheet [1]. It is crucial to **independently validate its potency and selectivity** in your specific cellular and biochemical models.
- **Compare with Covalent Inhibitors:** To benchmark performance, you could compare it against well-characterized **covalent KRAS G12C inhibitors** like MRTX849 (Adagrasib), which have detailed cellular and in vivo validation data available [3].
- **Explore New Modalities:** The field is rapidly advancing beyond simple inhibition. You may also investigate emerging pan-KRAS targeting strategies, such as:
 - **PROTAC Degraders:** e.g., ACBI3, which degrades multiple KRAS mutants via the proteasome system [4].
 - **Macropinocytosis-Targeting Antibodies:** Novel antibodies that target KRAS mutants and are taken up by cells to inhibit signaling [5] [6].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. pan-KRAS-IN-13 [medchemexpress.com]
2. Pan-KRAS inhibitor disables oncogenic signalling ... - Nature [nature.com]
3. Probe MRTX849 [chemicalprobes.org]
4. ACBI3 | pan-KRAS PROTAC [probechem.com]
5. A pan-KRAS degrader for the treatment of KRAS-mutant ... [pmc.ncbi.nlm.nih.gov]
6. Novel druggable space in human KRAS G13D discovered ... [nature.com]

To cite this document: Smolecule. [Chemical and Biological Profile of pan-KRAS-IN-13]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b12846726#pan-kras-in-13-chemical-probe>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com